

NL-1: A Comprehensive Technical Guide on its Biological Activity and Targets

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Compound of Interest

Compound Name: NL-1

Cat. No.: B15578621

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Abstract

NL-1 is a small molecule inhibitor of mitoNEET, a [2Fe-2S] cluster protein located on the outer mitochondrial membrane. This document provides an in-depth technical overview of the biological activity of **NL-1**, focusing on its antileukemic and neuroprotective properties. Quantitative data from key experiments are summarized, and detailed experimental protocols are provided to facilitate reproducibility. Furthermore, signaling pathways and experimental workflows are visualized using Graphviz diagrams to offer a clear and concise understanding of the compound's mechanism of action and the methodologies used to elucidate it.

Introduction

NL-1 has emerged as a promising therapeutic candidate due to its targeted inhibition of mitoNEET, a protein implicated in various pathologies, including cancer and neurodegenerative diseases. By modulating mitochondrial function, **NL-1** exerts potent biological effects, primarily through the induction of autophagy and the reduction of oxidative stress. This guide synthesizes the current knowledge on **NL-1**, presenting its core biological activities and the experimental basis for these findings.

Quantitative Data Summary

The biological activity of **NL-1** has been quantified in various in vitro and in vivo models. The following tables summarize the key quantitative data.

Table 1: In Vitro Cytotoxicity of **NL-1** in Acute Lymphoblastic Leukemia (ALL) Cell Lines[1]

Cell Line	IC50 (μM)
REH	47.35
REH/Ara-C	56.26
SUP-B15	29.48
TOM-1	~60
JM1	~60
NALM-1	~60
NALM-6	94.26
BV-173	~60

Table 2: In Vitro Neuroprotective Activity of **NL-1**[2]

Assay	Cell Line	Metric	Value (μM)
Hydrogen Peroxide Production	N2A	IC50	5.95

Table 3: In Vivo Neuroprotective Efficacy of **NL-1** in a Murine Model of Ischemic Stroke (t-MCAO)[2]

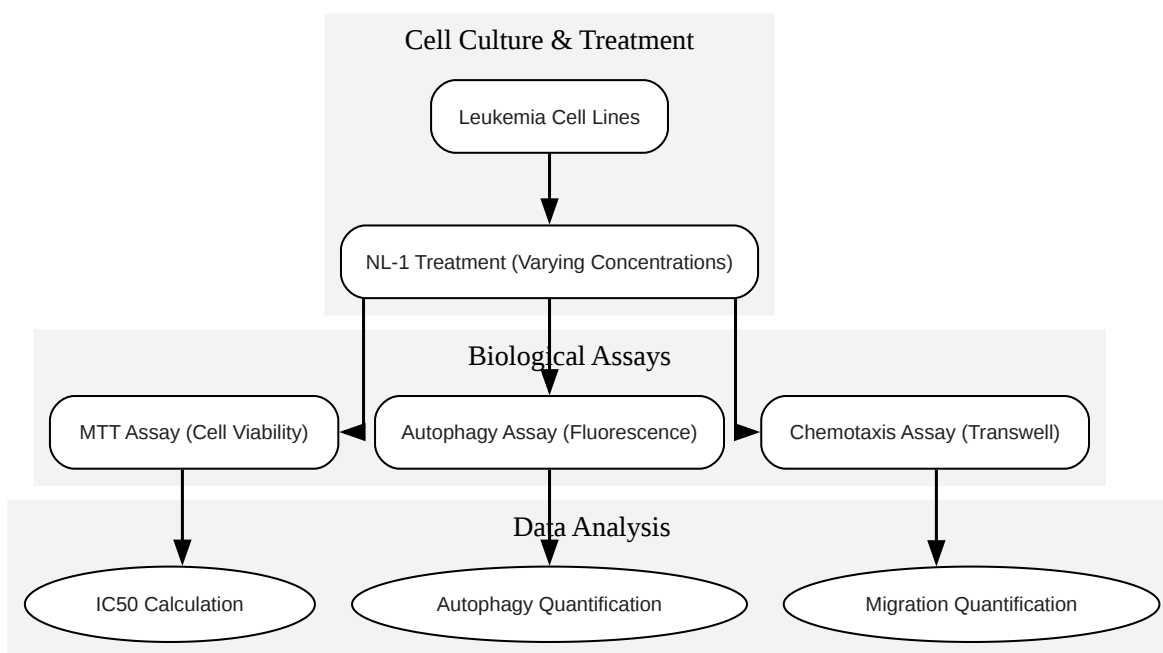
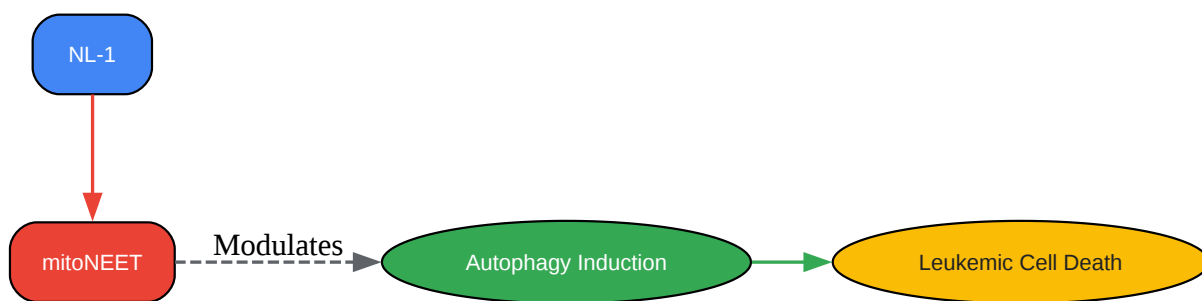
Treatment Group	Dose (mg/kg, i.p.)	Outcome	% Reduction vs. Vehicle
NL-1	10	Infarct Volume	43%
NL-1	10	Edema	68%

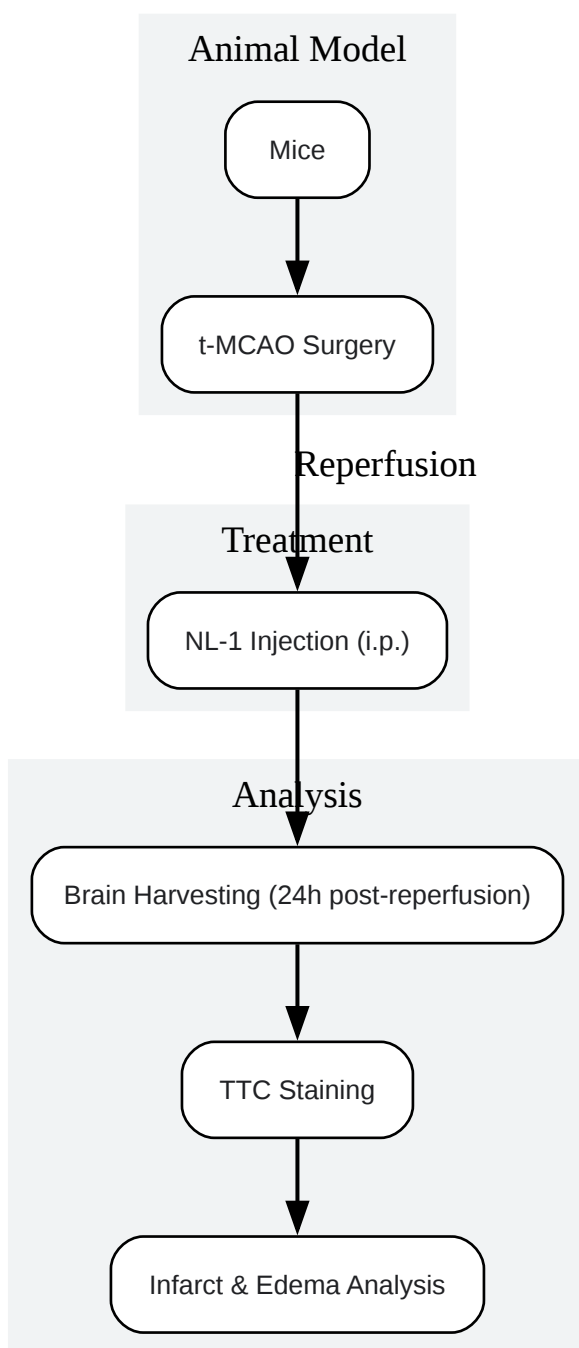
Signaling Pathways

NL-1's primary mechanism of action involves the inhibition of mitoNEET, which in turn modulates downstream signaling pathways. The primary pathway affected is autophagy, a cellular process of degradation and recycling of cellular components.

NL-1 Induced Autophagy Pathway

NL-1, by inhibiting mitoNEET, is proposed to induce autophagy, a key mechanism for its antileukemic effects.^{[1][3]} This process is crucial for cell survival under stress but can also lead to programmed cell death.





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